

Application Notes and Protocols for the Spectrophotometric Analysis of Tiemonium Iodide

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Compound of Interest

Compound Name: *Tiemonium Iodide*

Cat. No.: *B093788*

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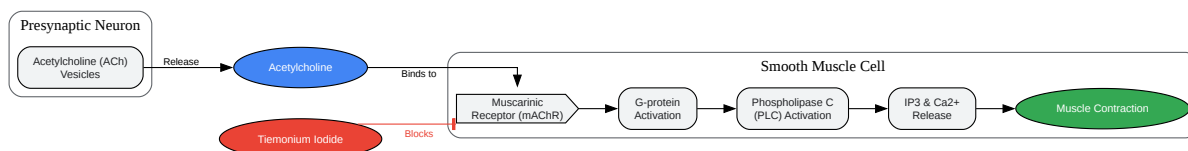
For Researchers, Scientists, and Drug Development Professionals

Introduction

Tiemonium iodide is a quaternary ammonium antimuscarinic agent with peripheral effects similar to atropine.[1][2] It is primarily used as an antispasmodic to relieve muscle spasms in the gastrointestinal and genitourinary tracts.[3][4] The mechanism of action involves the competitive antagonism of acetylcholine at muscarinic receptors, leading to a reduction in smooth muscle tone and contractility.[3] This document provides detailed application notes and protocols for the quantitative analysis of **Tiemonium iodide** using UV-Vis spectrophotometry. While specific methods for **Tiemonium iodide** are not extensively reported, the following protocols are adapted from validated methods for Tiemonium methylsulphate, which contains the same active Tiemonium cation.

Mechanism of Action

Tiemonium iodide acts as a competitive antagonist at muscarinic acetylcholine receptors (mAChRs). By blocking these receptors, it prevents acetylcholine from binding and initiating the signaling cascade that leads to smooth muscle contraction. This results in muscle relaxation and spasm relief.

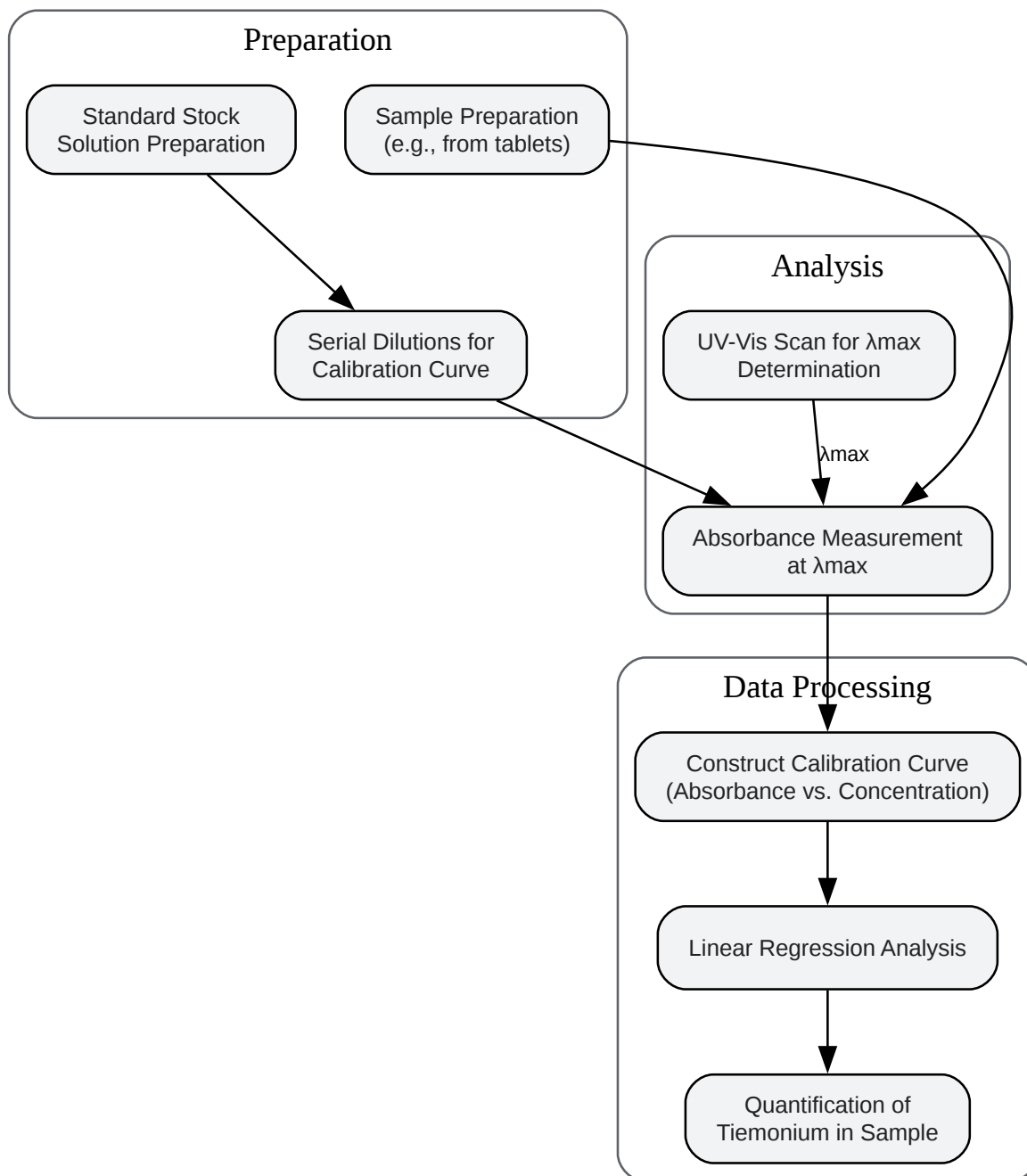


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Figure 1: Mechanism of action of **Tiemonium iodide**.

Spectrophotometric Analysis Workflow

The following diagram outlines the general workflow for the spectrophotometric analysis of **Tiemonium iodide**.



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Figure 2: Experimental workflow for spectrophotometric analysis.

Quantitative Data Summary

The following tables summarize the validation parameters for spectrophotometric methods developed for Tiemonium methylsulphate, which are expected to be comparable for

Tiemonium iodide.

Table 1: Method Validation Parameters

Parameter	Method A (Oxidation)	Method B (Ion-Pair Complex)
Linearity Range (µg/mL)	20 - 220	3 - 16
λ _{max} (nm)	773	569
Correlation Coefficient (r)	> 0.999	0.9998
Limit of Detection (LOD) (µg/mL)	Not Reported	Not Reported
Limit of Quantification (LOQ) (µg/mL)	Not Reported	Not Reported
Accuracy (% Recovery)	Not Reported	Not Reported
Precision (%RSD)	Not Reported	Not Reported

Data adapted from studies on Tiemonium methylsulphate.

Table 2: Linearity and Regression Data for a Derivative Spectrophotometric Method

Parameter	Value
Linearity Range (µg/mL)	10 - 60
Regression Equation	A = 0.0219 C - 0.0209
Correlation Coefficient (r)	0.9997
LOD (µg/mL)	1.57
LOQ (µg/mL)	4.76
Accuracy (% Recovery ± RSD)	100.47 ± 0.54
Repeatability (%RSD)	± 0.59

Data for a first derivative spectrophotometric method for Tiemonium methylsulphate.

Experimental Protocols

Protocol 1: Direct UV Spectrophotometry

This protocol is adapted from the manufacturer's method for Tiemonium methylsulphate and is suitable for the direct quantification of **Tiemonium iodide** in pure form or in simple formulations.

1. Principle **Tiemonium iodide** exhibits a characteristic UV absorption spectrum. The absorbance at the wavelength of maximum absorption (λ_{max}) is directly proportional to the concentration of the drug in the solution, following the Beer-Lambert law.

2. Apparatus

- UV-Vis Spectrophotometer (double beam)
- 1 cm quartz cuvettes
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes
- Analytical balance

3. Reagents and Materials

- **Tiemonium iodide** reference standard
- Methanol, HPLC grade
- Distilled or deionized water

4. Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh 10 mg of **Tiemonium iodide** reference standard.
- Transfer it to a 100 mL volumetric flask.

- Dissolve in and dilute to the mark with methanol. This is the standard stock solution.

5. Preparation of Calibration Standards

- Prepare a series of working standard solutions by diluting the stock solution with methanol to obtain concentrations in the range of 10-60 µg/mL.
- For example, pipette 1, 2, 3, 4, 5, and 6 mL of the stock solution into separate 10 mL volumetric flasks and dilute to the mark with methanol to get concentrations of 10, 20, 30, 40, 50, and 60 µg/mL, respectively.

6. Sample Preparation (from Tablets)

- Weigh and finely powder 20 tablets.
- Accurately weigh a portion of the powder equivalent to 10 mg of **Tiemonium iodide**.
- Transfer to a 100 mL volumetric flask.
- Add about 70 mL of methanol and sonicate for 15 minutes.
- Dilute to the mark with methanol and mix well.
- Filter the solution through a 0.45 µm filter, discarding the first few mL of the filtrate.
- Dilute the filtrate with methanol to obtain a final concentration within the calibration range.

7. Analytical Procedure

- Set the spectrophotometer to scan the UV spectrum from 400 nm to 200 nm.
- Use methanol as a blank.
- Scan a standard solution to determine the λ_{max} . The reported λ_{max} for Tiemonium is around 234-235 nm.
- Measure the absorbance of all standard solutions and the sample solution at the determined λ_{max} .

- Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
- Determine the concentration of **Tiemonium iodide** in the sample solution from the calibration curve using the linear regression equation.

Protocol 2: Ion-Pair Complexation Method (Visible Spectrophotometry)

This method involves the formation of a colored ion-pair complex between **Tiemonium iodide** and an anionic dye, which can be measured in the visible region. This is useful for samples with interfering substances in the UV region.

1. Principle Tiemonium, being a quaternary ammonium cation, forms an ion-pair complex with an anionic dye like Rose Bengal in a buffered medium. The resulting colored complex can be quantified spectrophotometrically.

2. Apparatus

- UV-Vis Spectrophotometer
- 1 cm glass or quartz cuvettes
- Volumetric flasks
- Pipettes
- Water bath

3. Reagents and Materials

- **Tiemonium iodide** reference standard
- Rose Bengal solution (0.25% w/v)
- Acetate buffer (pH 3.7)
- Methylcellulose solution (0.2% w/v)

- Distilled or deionized water

4. Preparation of Standard Stock Solution (200 µg/mL)

- Accurately weigh 20 mg of **Tiemonium iodide** reference standard.
- Transfer to a 100 mL volumetric flask.
- Dissolve in and dilute to the mark with distilled water.

5. Preparation of Calibration Standards

- Pipette aliquots of the stock solution (e.g., 0.15 to 0.8 mL) into a series of 10 mL volumetric flasks to get concentrations in the range of 3-16 µg/mL.

6. Analytical Procedure

- To each volumetric flask containing the standard or sample solution, add 1.0 mL of Rose Bengal solution (0.25%).
- Add 0.4 mL of acetate buffer (pH 3.7).
- Add 0.8 mL of methylcellulose solution.
- Mix well and dilute to the mark with distilled water.
- Measure the absorbance at the λ_{max} of the complex (around 569 nm) against a reagent blank prepared similarly without the drug.
- Construct a calibration curve and determine the concentration of the sample as described in Protocol 1.

Conclusion

The described spectrophotometric methods provide simple, cost-effective, and reliable means for the quantification of **Tiemonium iodide** in research and quality control settings. The direct UV method is suitable for pure and simple formulations, while the ion-pair complexation method

offers an alternative for more complex matrices. Proper method validation according to ICH guidelines is essential before implementation for routine analysis.

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References

- 1. Tiemonium iodide - Wikipedia [en.wikipedia.org]
- 2. japsonline.com [japsonline.com]
- 3. What is the mechanism of Tiemonium Iodide? [synapse.patsnap.com]
- 4. What is Tiemonium Iodide used for? [synapse.patsnap.com]
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